

# Safety and handling precautions for 3-Hydroxy-4-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 3-Hydroxy-4-nitrobenzaldehyde

Cat. No.: B145838

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An In-depth Technical Guide to the Safe Handling of **3-Hydroxy-4-nitrobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. It synthesizes safety information from publicly available sources. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Chemical Identification and Physical Properties

**3-Hydroxy-4-nitrobenzaldehyde** is a solid organic compound utilized in various chemical syntheses.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Table 1: Chemical and Physical Properties of **3-Hydroxy-4-nitrobenzaldehyde**

Property	Value	Source(s)
Chemical Name	3-Hydroxy-4-nitrobenzaldehyde	<a href="#">[2]</a>
Synonyms	5-Formyl-2-nitrophenol, 4-Nitro-3-hydroxybenzaldehyde	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	704-13-2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	167.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid, crystalline powder	
Melting Point	127-131 °C	
Storage Class	11 (Combustible Solids)	

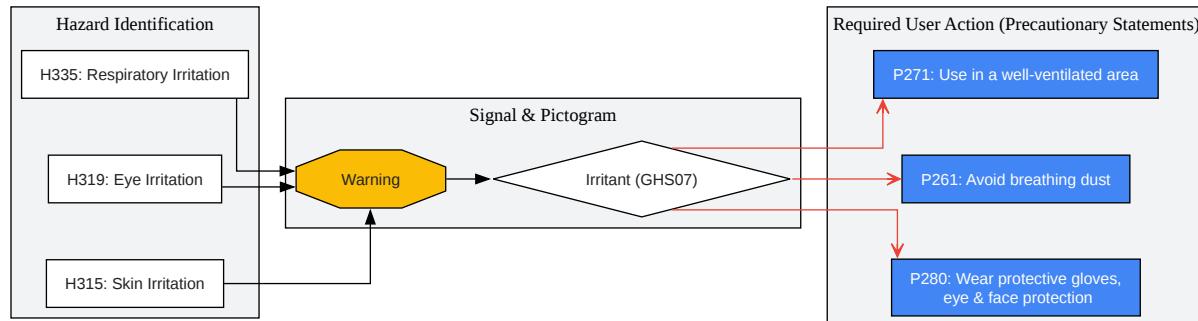
## Hazard Identification and GHS Classification

**3-Hydroxy-4-nitrobenzaldehyde** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[2\]](#) Personnel must be fully aware of these hazards before commencing any work.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

The logical flow from hazard identification to user action is critical for laboratory safety.



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Caption: GHS Hazard Communication Pathway for **3-Hydroxy-4-nitrobenzaldehyde**.

## Exposure Controls and Personal Protection

To mitigate the identified hazards, stringent exposure controls and appropriate Personal Protective Equipment (PPE) are mandatory.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale & Source(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles. [3][5] A face shield is recommended if there is a risk of splashing or dust generation.[5]	Prevents eye contact, which can cause serious irritation (H319).
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) inspected before use.[3] A fully buttoned laboratory coat is required.[5]	Prevents skin contact, which causes irritation (H315). Gloves must be removed using the proper technique to avoid contaminating bare hands.[3]
Respiratory Protection	A NIOSH-approved particulate respirator (e.g., N95) is required when dust is generated, such as during weighing, transfer, or spill cleanup.[5]	Prevents inhalation of dust, which can cause respiratory tract irritation (H335).
Engineering Controls	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5] An eyewash station and safety shower must be readily accessible.[5]	Minimizes inhalation exposure and provides immediate decontamination facilities in case of an emergency.

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is crucial to ensure laboratory safety and maintain chemical integrity.

### Handling

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[3][5]

- Avoid the formation of dust and aerosols.[3]
- When weighing or transferring the solid, do so in a manner that minimizes dust generation. [5]
- Wash hands thoroughly after handling and before breaks.[3]
- Do not eat, drink, or smoke in the work area.[6][7]

## Storage

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed to prevent moisture and air contact.[7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[8]

## Emergency Procedures

All personnel must be familiar with emergency protocols before handling the chemical.

## First-Aid Measures

Table 4: First-Aid Response Protocol

Exposure Route	Action	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Consult a physician. <a href="#">[3]</a>	H335
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. If irritation occurs, get medical advice. <a href="#">[3]</a>	H315
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Immediately consult a physician or ophthalmologist. <a href="#">[3]</a>	H319
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately. <a href="#">[3]</a> <a href="#">[6]</a>	General Toxicity

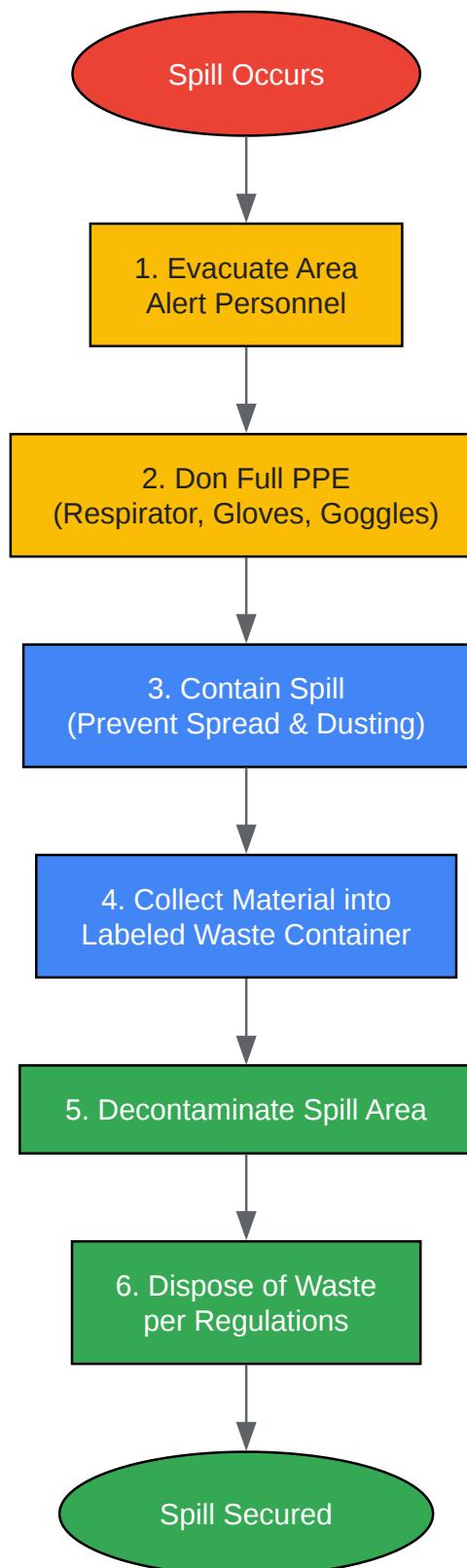
## Accidental Release Measures

In the event of a spill, follow a structured response to ensure safety and proper cleanup.

- Evacuate: Alert others and evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure adequate ventilation of the spill area.
- Protect: Wear appropriate PPE, including respiratory protection, gloves, and eye protection. [\[3\]](#)
- Contain & Clean: Avoid generating dust. Carefully sweep or vacuum the spilled solid. Dampening the material with water may help prevent dust from becoming airborne.[\[5\]](#) Collect

the material into a suitable, closed, and labeled container for hazardous waste disposal.[3][5]

- Decontaminate: Clean the affected area thoroughly once the material has been removed.
- Prevent Entry: Do not let the product enter drains or waterways.[3]



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Caption: Workflow for Accidental Spill Response.

## Fire-Fighting Measures

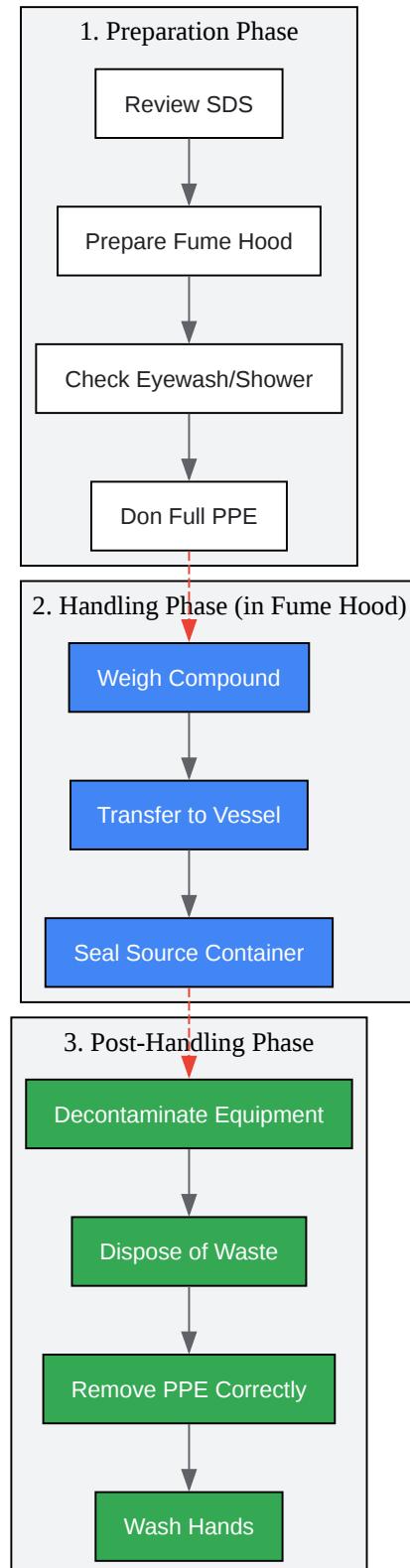
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: The substance is combustible. Hazardous combustion products like carbon monoxide, carbon dioxide, and nitrogen oxides can form in a fire.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

## Experimental Protocol: Standard Operating Procedure for Handling

The following is a generalized protocol for the safe handling of **3-Hydroxy-4-nitrobenzaldehyde** powder in a laboratory setting. This protocol should be adapted to specific experimental needs and institutional guidelines.

1. Preparation and Pre-Handling Checks: a. Verify that a current, supplier-specific SDS for **3-Hydroxy-4-nitrobenzaldehyde** is available and has been reviewed. b. Ensure the designated work area (chemical fume hood) is clean and operational. c. Confirm that the safety shower and eyewash station are accessible and have been recently tested. d. Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) inside the fume hood to minimize movement. e. Don all required PPE as specified in Table 3.
2. Weighing and Transfer: a. Perform all manipulations of the solid compound within the chemical fume hood to contain dust. b. Use a dedicated, clean spatula for transferring the chemical. c. Tare the weigh boat or container on the balance. d. Slowly transfer the desired amount of **3-Hydroxy-4-nitrobenzaldehyde**, avoiding any actions that could generate airborne dust. e. If adding to a solvent, ensure the reaction vessel is stable and add the powder slowly to prevent splashing. f. Tightly close the source container immediately after use.
3. Post-Handling and Cleanup: a. Decontaminate all reusable equipment (spatulas, glassware) that came into contact with the chemical. b. Wipe down the work surface inside the fume hood with an appropriate solvent. c. Dispose of all contaminated disposable items (weigh boats, gloves, paper towels) in a properly labeled hazardous waste container. d. Carefully remove

PPE, starting with gloves (using the proper removal technique), followed by the lab coat and eye protection. e. Wash hands thoroughly with soap and water.



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Caption: Standard Operating Procedure (SOP) Workflow for Handling Chemical Powders.

## Toxicological and Ecological Information

- Toxicological Information: Specific quantitative toxicological data, such as LD50 (oral, dermal) or LC50 (inhalation), for **3-Hydroxy-4-nitrobenzaldehyde** were not available in the reviewed safety data sheets. The primary known health effects are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.[2][3]
- Ecological Information: Data regarding the environmental impact, biodegradability, and bioaccumulative potential of this specific compound are not readily available. As a general precaution, the release of this chemical into the environment must be avoided.[6] Do not let the product enter drains.[3]

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